

Amberlite LA-2 CAS number 11128-96-4 technical data

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Compound of Interest

Compound Name: Amberlite LA-2

Cat. No.: B1174152

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An In-Depth Technical Guide to Amberlite™ LA-2 (CAS: 11128-96-4) for Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of Amberlite™ LA-2, a versatile liquid anion exchange resin. Intended for researchers, scientists, and professionals in drug development, this document details its physicochemical properties, core applications, and the experimental methodologies for its use.

Core Properties of Amberlite™ LA-2

Amberlite™ LA-2 is a lipophilic secondary amine that functions as a liquid anion exchanger.^[1] Its unique properties make it suitable for a wide range of separation and extraction processes in both laboratory and industrial settings.

Physicochemical Characteristics

A summary of the key physical and chemical properties of Amberlite™ LA-2 is presented in the table below.

Property	Value	Source
CAS Number	11128-96-4	[1]
Appearance	Pale yellow liquid	[1]
Density	0.83 g/cm ³ - 1.3 ± 0.1 g/cm ³	[2]
Solubility	Insoluble in water	
Synonyms	Amberlite LA-2, Ion Exchange Resin, Liquid grade	[2]

Structural Information

While the exact molecular formula and weight are often unspecified for this polymeric resin, it is characterized as a strongly basic, gel-type anion exchange resin with a cross-linked polystyrene matrix and quaternary ammonium functionality.[2]

Key Applications and Performance Data

Amberlite™ LA-2 is utilized in a variety of applications, primarily centered around its anion exchange capabilities.

Metal Recovery and Hydrometallurgy

Amberlite™ LA-2 is effective in the selective extraction and recovery of metal ions from aqueous solutions, particularly from industrial wastewater and in hydrometallurgical processes. [1]

Table 2.1: Performance Data in Metal Extraction

Metal Ion	Extraction Efficiency (%)	Conditions	Reference
Cadmium (Cd(II))	99.0%	Emulsion liquid membrane (ELM), 10 minutes exposure	[3]
Zinc (Zn(II))	Data not specified	Extraction from HCl media with Amberlite LA-2 hydrochloride in 1,2-dichloroethane	[1]
Lead (Pb(II))	Data not specified	Extraction from HCl media with Amberlite LA-2 hydrochloride in 1,2-dichloroethane	[1]

Biochemical and Organic Acid Separations

This resin is widely used for the separation and purification of biochemical compounds, including organic acids from fermentation broths.[1]

Table 2.2: Performance Data in Organic Acid Extraction

Organic Acid	Extraction Efficiency (%)	Conditions	Reference
Fumaric Acid	>90%	Reactive extraction with stoichiometric concentration of Amberlite LA-2	[1]
Glutaric Acid	70-90%	Reactive extraction using various alcohol-based diluents	[3]
Levulinic Acid	Up to 98.0%	Reactive extraction with isoamyl alcohol as the solvent (KD of 68.017)	[4][5]
Tartaric Acid	99.5%	Liquid-liquid extraction with Amberlite LA-2 in dichloromethane	[6]
Succinic Acid	Up to 71%	Emulsion liquid membrane with 0.7 M Amberlite LA-2	[7]
Gallic Acid	High efficiency	Reactive extraction with dichloromethane and n-heptane	[8]

Catalysis

Amberlite™ LA-2 also serves as a catalyst in various chemical reactions.

Table 2.3: Catalytic Applications

Reaction Type	Efficacy	Reference
Esterification	Improves work efficiency	[1]
Transesterification	Improves work efficiency	[1]
Hydration Reactions	Improves work efficiency	[1]

Experimental Protocols and Methodologies

Detailed methodologies are crucial for reproducible results. The following sections outline generalized protocols for key applications of Amberlite™ LA-2.

Protocol for Metal Extraction (Emulsion Liquid Membrane)

This protocol is based on the selective extraction of Cadmium (Cd(II)).

1. Membrane Preparation:

- In a 100 mL beaker, mix 30 mL of Amberlite™ LA-2 and a surfactant (e.g., Span 80) in a suitable organic solvent like kerosene.
- Stir the mixture at a constant speed (e.g., 1800 rpm) using a variable speed mixer.
- Slowly add 18 mL of a stripping solution (e.g., 6 M ammonia solution) dropwise to the organic phase.
- Continue stirring for a minimum of 20 minutes to ensure the formation of a stable water-in-oil emulsion.

2. Extraction Process:

- Introduce the prepared emulsion to the aqueous feed solution containing the target metal ions (e.g., acidic leachate with Cd(II)).
- Agitate the two phases for a specified contact time (e.g., 10 minutes) to facilitate the transfer of metal ions from the aqueous phase to the internal stripping phase of the emulsion.
- The carrier (Amberlite™ LA-2) complexes with the metal ions at the external interface and transports them to the internal interface where they are released into the stripping solution.

3. Separation and Analysis:

- Allow the phases to separate.
- Analyze the concentration of the metal ion in the raffinate (the aqueous phase after extraction) to determine the extraction efficiency.

Protocol for Organic Acid Extraction (Reactive Extraction)

This protocol is a general guideline for the extraction of carboxylic acids from aqueous solutions.

1. Phase Preparation:

- Aqueous Phase: Prepare an aqueous solution of the organic acid at a known initial concentration (e.g., $0.84 \text{ mol}\cdot\text{kg}^{-1}$ for glutaric acid).[3]
- Organic Phase: Dissolve a specific concentration of Amberlite™ LA-2 in a suitable water-immiscible organic solvent (e.g., alcohols like 3-methyl-1-butanol, n-octanol, or esters and ketones).[3][4]

2. Extraction:

- In a sealed flask, mix equal volumes (e.g., 30 mL each) of the aqueous and organic phases.[3]
- Agitate the mixture in a constant temperature water bath shaker (e.g., 298 K at 40 rpm) for a sufficient time to reach equilibrium (e.g., 6 hours, determined by preliminary tests).[3]

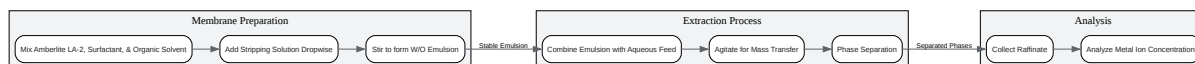
3. Phase Separation and Analysis:

- After equilibration, allow the mixture to settle for a minimum of 2 hours to ensure complete phase separation.[3]
- Carefully separate the aqueous and organic phases.
- Determine the concentration of the organic acid remaining in the aqueous phase, typically by titration with a standard base (e.g., 0.1 N NaOH).[3]
- The concentration of the acid in the organic phase can be calculated by mass balance.

Visualizing Workflows and Mechanisms

The following diagrams, generated using the DOT language, illustrate the logical workflows and reaction mechanisms described.

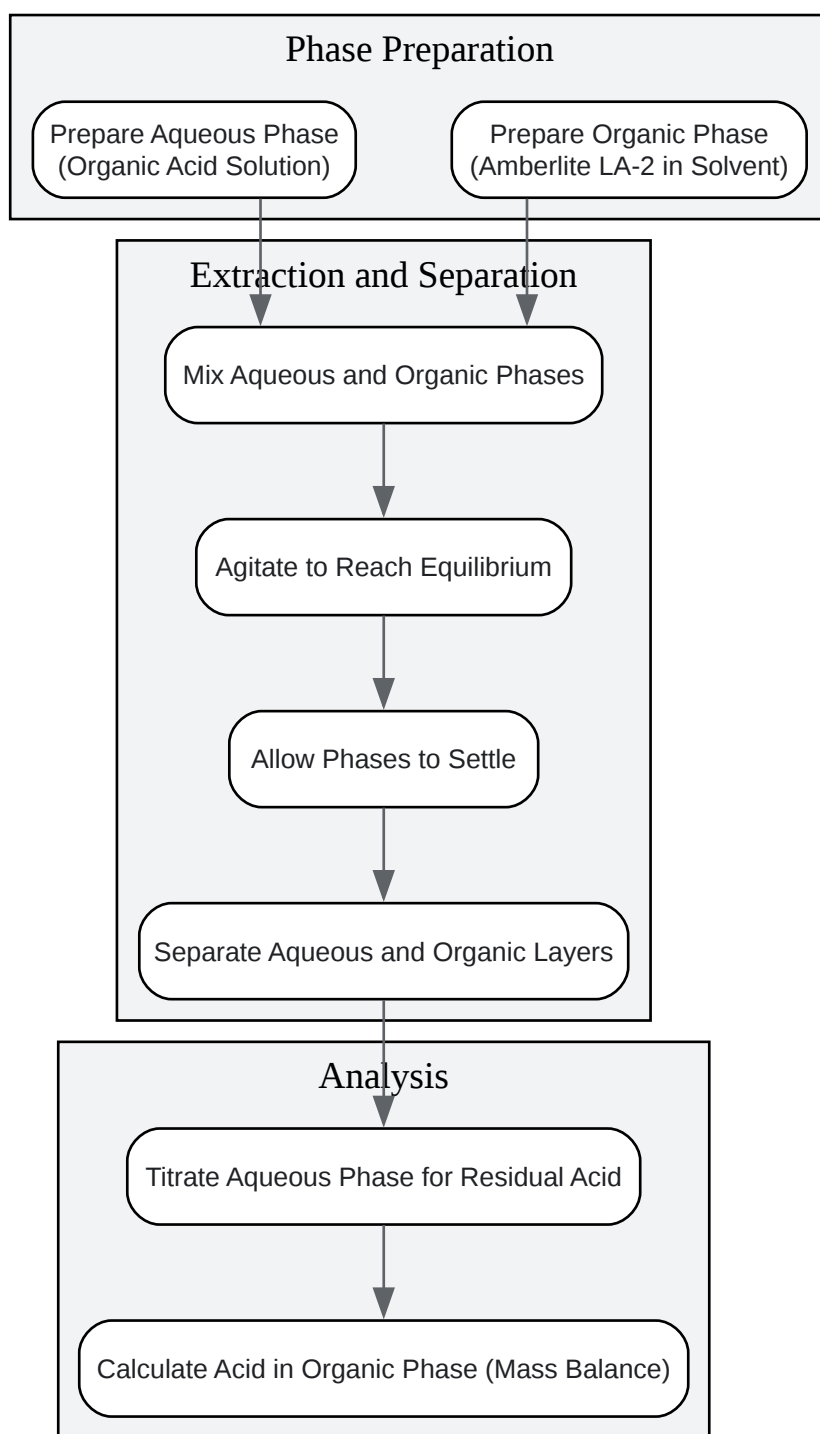
Emulsion Liquid Membrane (ELM) Extraction Workflow



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Caption: Workflow for Metal Extraction using ELM.

Reactive Extraction of Organic Acids Workflow



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Caption: Workflow for Reactive Extraction of Organic Acids.

Anion Exchange Mechanism in Reactive Extraction

Caption: Anion Exchange Mechanism in Reactive Extraction.

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